

Methoxyestradiol (2-ME): Application Notes and Protocols for Mouse Models

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Compound of Interest

Compound Name: Methoxy-SANT-2

CAS No.: 496793-78-3

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Introduction

2-Methoxyestradiol (2-ME), an endogenous metabolite of estradiol, has garnered significant interest in the scientific community for its potent anti-angiogenic and anti-tumor properties.[1][2][3] Unlike its parent molecule, 2-ME exhibits minimal estrogenic activity, making it a promising candidate for therapeutic development in oncology and other inflammatory diseases.[2] Its mechanism of action is multifaceted, primarily involving the disruption of microtubule polymerization, which leads to cell cycle arrest and apoptosis.[4] Additionally, 2-ME has been shown to inhibit key signaling pathways, including the STAT3 and NF- κ B pathways, and to suppress the activity of hypoxia-inducible factor-1 α (HIF-1 α).[1][5]

These application notes provide a comprehensive overview of the dosage and administration of 2-Methoxyestradiol in mouse models, based on published research. Detailed protocols for in vivo studies are outlined to assist researchers in designing and executing their experiments.

Data Presentation: Dosage and Administration in Mouse Models

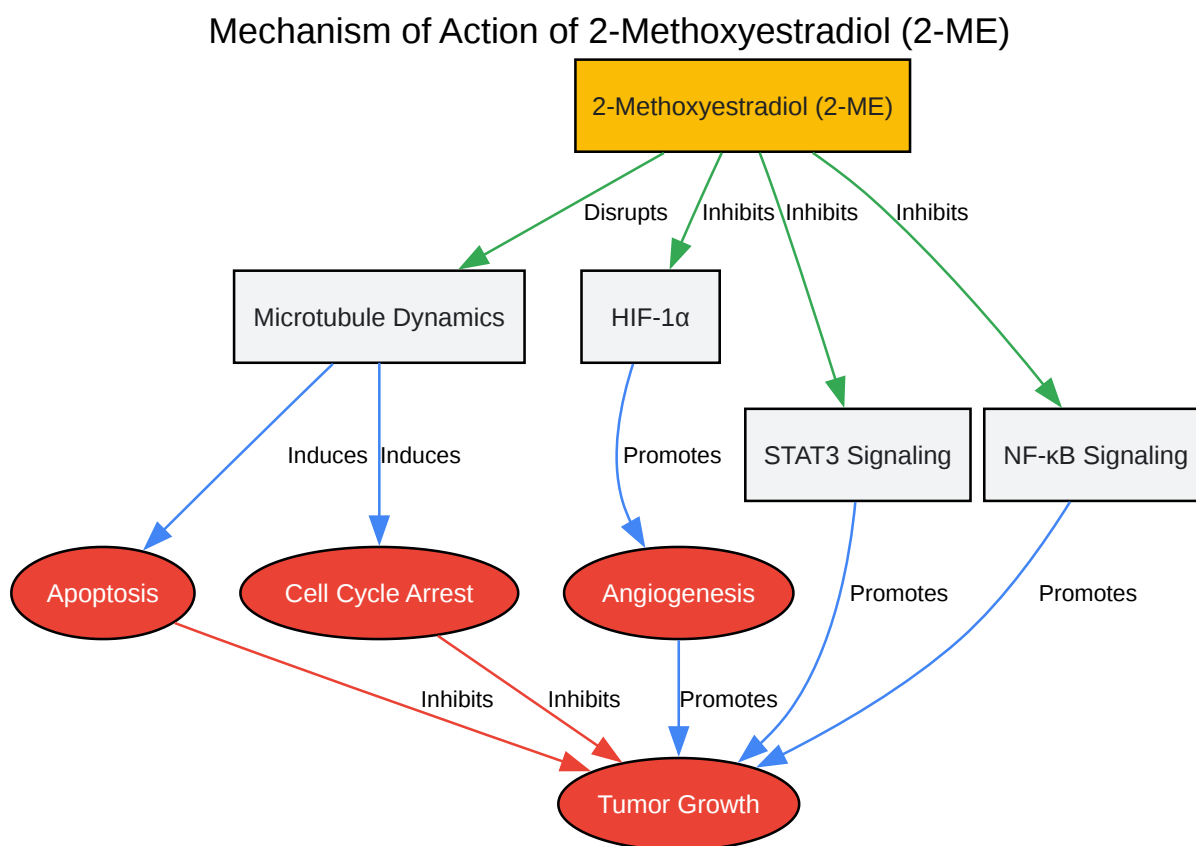
The following table summarizes the quantitative data on 2-Methoxyestradiol (2-ME) dosage and administration from various studies in mouse models.

Mouse Model	Application	Dosage	Administration Route	Frequency	Vehicle	Reference
Transgenic mouse model of spontaneously developing aggressive mammary carcinoma (FVB/N-Tg(MMTV-PyVT))	Early and late-stage breast cancer	100 mg/kg	Oral gavage	Three times a week for 28 days	10% dimethyl sulfoxide and 90% sunflower oil	[6]
PS1/APP transgenic mice	In vivo imaging of amyloid plaques	5 to 10 mg/kg	Intravenous (i.v.) or Intraperitoneal (i.p.)	Single injection	Not specified	[7][8]
FG/Tag transgenic mouse model of androgen-independent prostate cancer	Prostate cancer	Not specified for single-agent 2-ME, used in combination with Docetaxel	Not specified	Not specified	Not specified	[9]
Female C57BL/6J mice	Angiotensin II-induced hypertension	Not specified for dosage, but exogenous 2-ME was	Not specified	Not specified	Not specified	[10]

administered

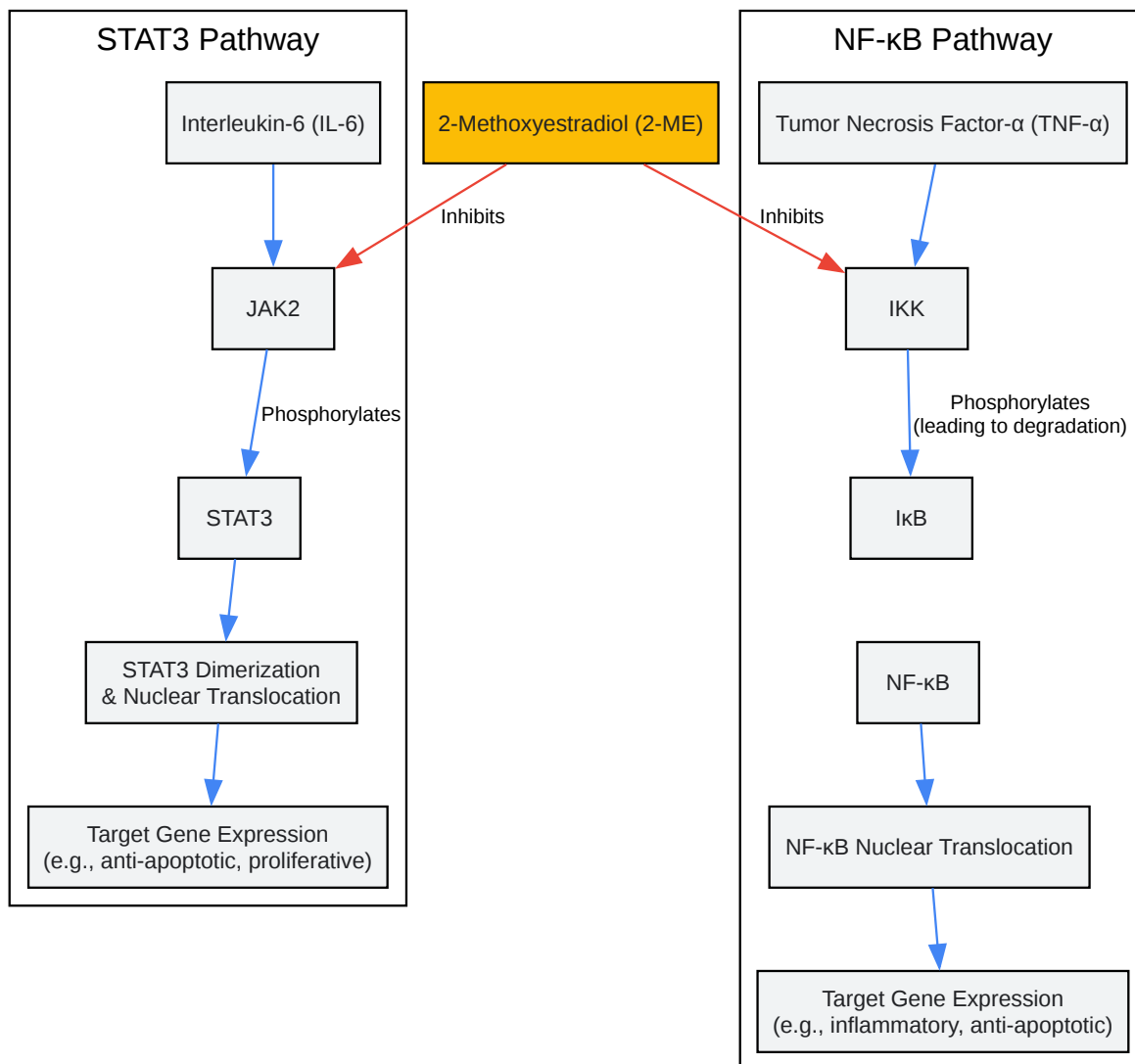
Signaling Pathways and Mechanism of Action

2-Methoxyestradiol exerts its biological effects through the modulation of several key signaling pathways. The diagrams below illustrate the primary mechanisms of action.



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Caption: Overview of 2-Methoxyestradiol's multifaceted mechanism of action.

2-ME Inhibition of STAT3 and NF- κ B Pathways

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Caption: Inhibition of JAK2/STAT3 and IKK/NF- κ B signaling by 2-ME.

Experimental Protocols

Protocol 1: Evaluation of 2-ME in a Spontaneous Breast Cancer Mouse Model

This protocol is adapted from a study investigating the effects of 2-ME on early- and late-stage breast cancer in FVB/N-Tg(MMTV-PyVT) transgenic mice.[6]

1. Animal Model:

- FVB/N-Tg(MMTV-PyVT) transgenic mice that spontaneously develop aggressive mammary carcinomas with lung metastasis.

2. Treatment Groups:

- Early-Stage Treatment: Treatment begins immediately upon identification of palpable mammary tumors.
- Late-Stage Treatment: Treatment begins 28 days after the detection of palpable mammary tumors.
- Control Group: Receives the vehicle solution following the same schedule as the treatment groups.

3. 2-ME Formulation and Administration:

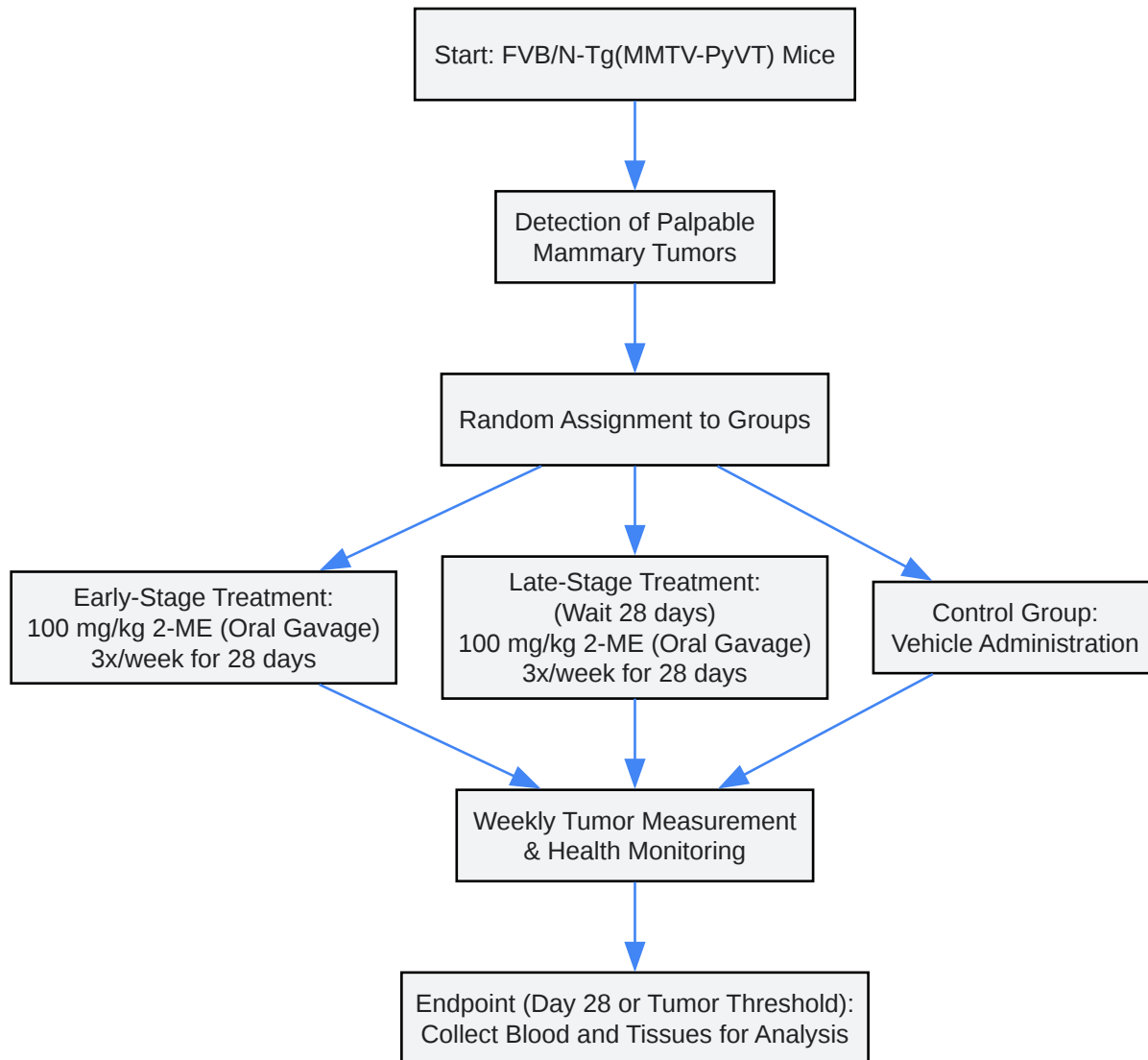
- Dosage: 100 mg/kg body weight.
- Vehicle: A solution of 10% dimethyl sulfoxide (DMSO) and 90% sunflower oil.
- Administration Route: Oral gavage.
- Frequency: Three times a week for a duration of 28 days.

4. Monitoring and Endpoint Analysis:

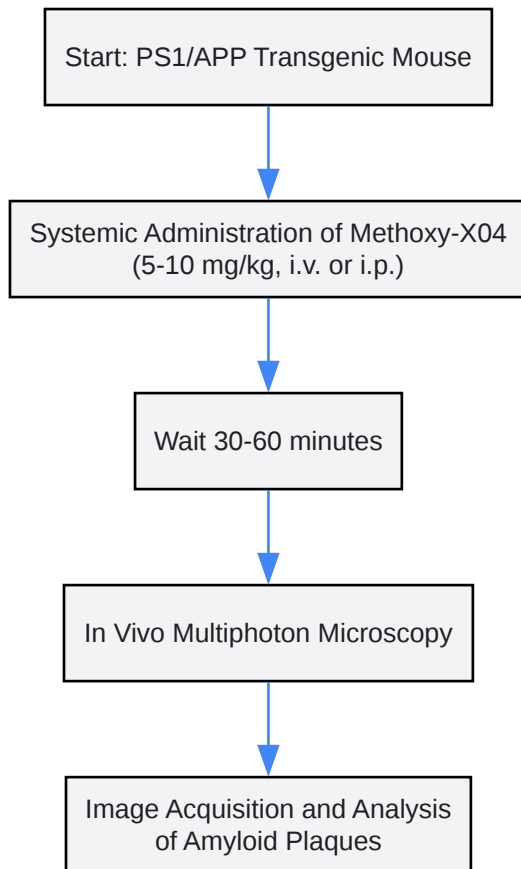
- Measure mammary tumor volume weekly throughout the 28-day treatment period.
- Monitor mice for any signs of toxicity.

- Euthanize mice if the tumor volume reaches a predetermined threshold (e.g., 4000 mm³).[\[6\]](#)
- At the end of the study, collect blood, mammary tissue, and lung tissue for further analysis (e.g., histopathology, immunohistochemistry for markers of proliferation, apoptosis, and angiogenesis).

Experimental Workflow for Breast Cancer Mouse Model



In Vivo Imaging Workflow with Methoxy-X04



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